

Alisporivir Intermediate-1: A Technical Guide to Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the stability and storage considerations for **Alisporivir intermediate-1**. The information presented is based on publicly available data from chemical suppliers and general best practices for peptide stability testing. No specific experimental stability data for **Alisporivir intermediate-1** was found in the public domain. The experimental protocols described herein are generalized examples and should be adapted and validated for specific laboratory conditions and regulatory requirements.

Introduction

Alisporivir (DEB025) is a non-immunosuppressive cyclophilin inhibitor that has been investigated for its potent antiviral activity, particularly against the hepatitis C virus (HCV). Alisporivir intermediate-1 is a key precursor in the synthesis of Alisporivir. As with any active pharmaceutical ingredient (API) intermediate, ensuring its stability and establishing appropriate storage conditions are critical for maintaining its purity, potency, and overall quality throughout the drug development process. This guide provides a summary of recommended storage conditions and outlines best practices for stability testing of peptide intermediates like Alisporivir intermediate-1.

Recommended Storage Conditions

Based on information from various chemical suppliers, the following storage conditions are recommended for **Alisporivir intermediate-1** to ensure its stability.



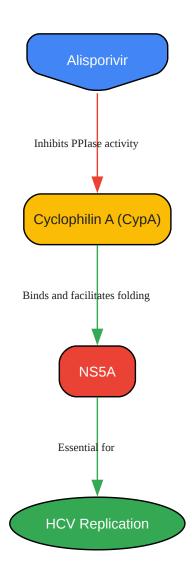
Form	Storage Temperature	Duration	Additional Recommendations
Powder	-20°C	1 year	Sealed container, away from moisture and light.
-80°C	2 years	Sealed container, away from moisture and light.	
In Solvent	-20°C	1 month	Sealed container, away from moisture and light.
-80°C	6 months	Sealed container, away from moisture and light.	

Note: These are general guidelines. It is crucial to refer to the certificate of analysis and supplier-specific recommendations for the particular batch of **Alisporivir intermediate-1** being used.

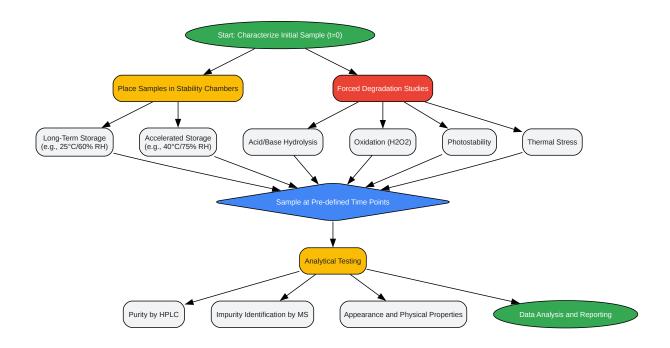
Alisporivir Mechanism of Action: Signaling Pathway

Alisporivir exerts its antiviral effect by targeting a host protein, cyclophilin A (CypA), which is essential for the replication of certain viruses, including HCV. The mechanism involves the inhibition of the peptidyl-prolyl isomerase (PPlase) activity of CypA. This disruption prevents the proper folding and function of viral proteins, such as the HCV non-structural protein 5A (NS5A), thereby inhibiting viral replication.









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